

physical properties of 3-Amino-2-methylphenol

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Compound of Interest

Compound Name: 3-Amino-2-methylphenol

Cat. No.: B1266678

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An In-depth Technical Guide on the Physical Properties of **3-Amino-2-methylphenol**

Introduction

3-Amino-2-methylphenol, also known as 3-amino-o-cresol, is an organic compound with the chemical formula C₇H₉NO.^[1] It serves as a valuable intermediate in various chemical syntheses, including the preparation of dyes and pharmaceuticals.^[2] For researchers, scientists, and professionals in drug development, a thorough understanding of its physical properties is crucial for its application in laboratory and industrial settings. This guide provides a detailed overview of the core physical characteristics of **3-Amino-2-methylphenol**, complete with experimental protocols for their determination.

Core Physical Properties

The physical properties of **3-Amino-2-methylphenol** are summarized in the table below, providing a quick reference for key quantitative data.

Property	Value	Source
Molecular Formula	C ₇ H ₉ NO	[1] [3]
Molecular Weight	123.15 g/mol	[1] [3] [4] [5]
Appearance	White to Gray to Brown Solid	[6]
Melting Point	129-130 °C	[4] [6]
Boiling Point	221.8 °C	[1]
Density	~1.0877 g/cm ³ (rough estimate)	[6]
Solubility	Insoluble in water and saline; Soluble in ethanol, methanol, and dimethylsulfoxide (DMSO)	[1] [6]
pKa	10.36 ± 0.10 (Predicted)	[6]

Experimental Protocols

The following sections detail the standard methodologies for determining the key physical properties of organic compounds like **3-Amino-2-methylphenol**.

Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline compound, this transition occurs over a narrow temperature range.[\[7\]](#)

Apparatus:

- Melting point apparatus (e.g., Thiele tube or digital Mel-Temp)[\[7\]](#)
- Capillary tubes (sealed at one end)[\[8\]](#)
- Thermometer[\[7\]](#)
- Mortar and pestle

- Heating source (e.g., Bunsen burner or heating block)[8][9]

Procedure:

- Sample Preparation: A small amount of the solid **3-Amino-2-methylphenol** is finely powdered using a mortar and pestle.[7][9]
- Capillary Tube Packing: The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently to pack the solid into the sealed end, aiming for a sample height of 1-2 mm.[8][9]
- Apparatus Setup: The packed capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.[7][8] This assembly is then placed in the heating bath (e.g., oil in a Thiele tube) or the heating block of a digital apparatus.[7]
- Heating and Observation: The apparatus is heated slowly, at a rate of approximately 1-2°C per minute, especially near the expected melting point.[7]
- Data Recording: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid has turned into a clear liquid is recorded as the end of the melting range.[10] For pure compounds, this range is typically sharp (0.5-1.0°C).[7]

Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid.[11][12]

Apparatus:

- Small test tube or fusion tube[12][13]
- Capillary tube (sealed at one end)[11][13]
- Thermometer[12][13]
- Heating apparatus (e.g., Thiele tube with heating oil or an aluminum block)[11][13]

- Beaker and tripod stand (if using an oil bath)[12]

Procedure:

- Sample Preparation: A small amount (a few milliliters) of the liquid organic compound is placed into a small test tube.[12][13]
- Capillary Inversion: A capillary tube, sealed at one end, is placed into the test tube with the open end submerged in the liquid and the sealed end pointing upwards.[13][14]
- Apparatus Assembly: The test tube is attached to a thermometer and immersed in a heating bath (e.g., a Thiele tube filled with paraffin oil) or placed in an aluminum heating block.[13][15]
- Heating: The apparatus is heated slowly and uniformly.[13]
- Observation and Measurement: As the liquid heats, air trapped in the capillary tube will expand and exit as bubbles. The heating is continued until a rapid and continuous stream of bubbles emerges from the capillary tube.[13] At this point, the heat source is removed, and the liquid is allowed to cool. The temperature at which the bubbling stops and the liquid begins to enter the capillary tube is recorded as the boiling point.[14]

Solubility Determination

Solubility is a measure of the ability of a solid, liquid, or gaseous chemical substance (solute) to dissolve in a solvent (usually a liquid) to form a homogeneous solution. The principle of "like dissolves like" is a useful guideline, where polar solutes tend to dissolve in polar solvents and non-polar solutes in non-polar solvents.[16]

Apparatus:

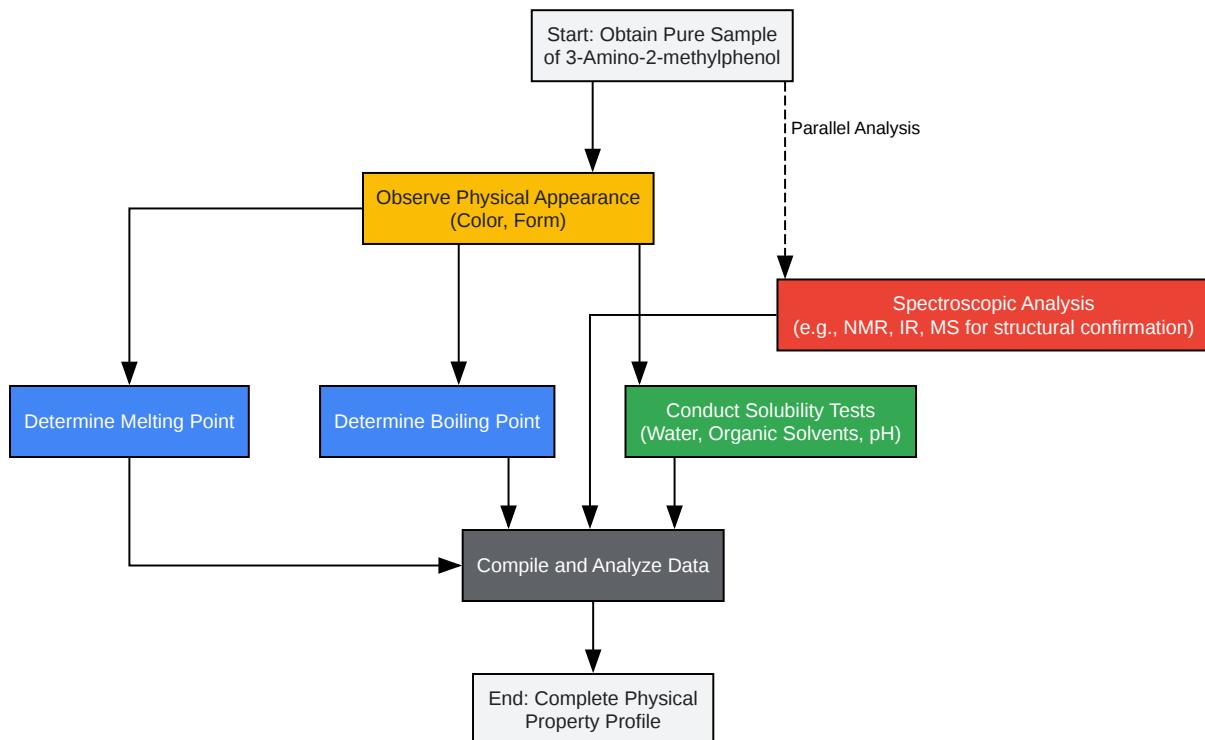
- Test tubes[16][17]
- Spatula[16]
- Graduated cylinders or pipettes for measuring solvents
- Vortex mixer or stirring rods

Procedure:

- **Sample and Solvent Measurement:** A small, measured amount of **3-Amino-2-methylphenol** (e.g., 25 mg) is placed into a test tube.[17] A measured volume of the solvent to be tested (e.g., 0.75 mL of water, ethanol, or DMSO) is then added.[17]
- **Mixing:** The mixture is agitated vigorously for a set period (e.g., 60 seconds) using a spatula for stirring or a vortex mixer to ensure thorough mixing.[16]
- **Observation:** After mixing, the tube is allowed to stand, and the contents are observed.
 - **Soluble:** The solid dissolves completely, forming a clear, homogeneous solution.[16]
 - **Partially Soluble:** Some of the solid dissolves, but a noticeable amount remains undissolved.
 - **Insoluble:** The solid does not appear to dissolve at all.[16]
- **Systematic Testing:** This procedure is repeated with a range of solvents of varying polarities (e.g., water, ethanol, diethyl ether, and hexane) to build a comprehensive solubility profile. [17][18] For compounds with acidic or basic functional groups, solubility in aqueous acid (e.g., 5% HCl) and base (e.g., 5% NaOH) solutions is also tested to provide further information about the compound's chemical nature.[17][19]

Logical Workflow for Physical Property Characterization

The following diagram illustrates a logical workflow for the characterization of the physical properties of an unknown organic compound such as **3-Amino-2-methylphenol**.



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Physical Property Characterization Workflow

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